

Personal protective equipment for handling Asapiprant

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Asapiprant

Cat. No.: B605618

[Get Quote](#)

Essential Safety and Handling Guide for Asapiprant

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **Asapiprant**, a potent and selective DP1 receptor antagonist used in laboratory research. Adherence to these procedures is essential to ensure a safe laboratory environment and the integrity of your research.

I. Personal Protective Equipment (PPE) and Safety Precautions

While the Safety Data Sheet (SDS) from Cayman Chemical indicates that **Asapiprant** is not classified as hazardous according to the Globally Harmonized System (GHS), it is prudent to follow standard laboratory safety protocols for handling chemical compounds.^[1]

Core PPE Requirements:

- **Gloves:** Always wear impermeable and resistant gloves, such as nitrile gloves. The selection of suitable gloves should be based on the specific laboratory conditions and duration of handling.^[1]

- Eye Protection: Safety glasses or goggles should be worn to protect against accidental splashes.
- Lab Coat: A standard laboratory coat should be worn to protect personal clothing.

General Hygiene and Safety Practices:

- Follow the usual precautionary measures for handling chemicals.[\[1\]](#)
- Avoid inhalation of dust or aerosols.
- Prevent contact with skin and eyes.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.

II. Quantitative Data Summary

Asapiprant is a potent antagonist of the prostaglandin D2 receptor 1 (DP1). The following table summarizes key quantitative data for this compound.

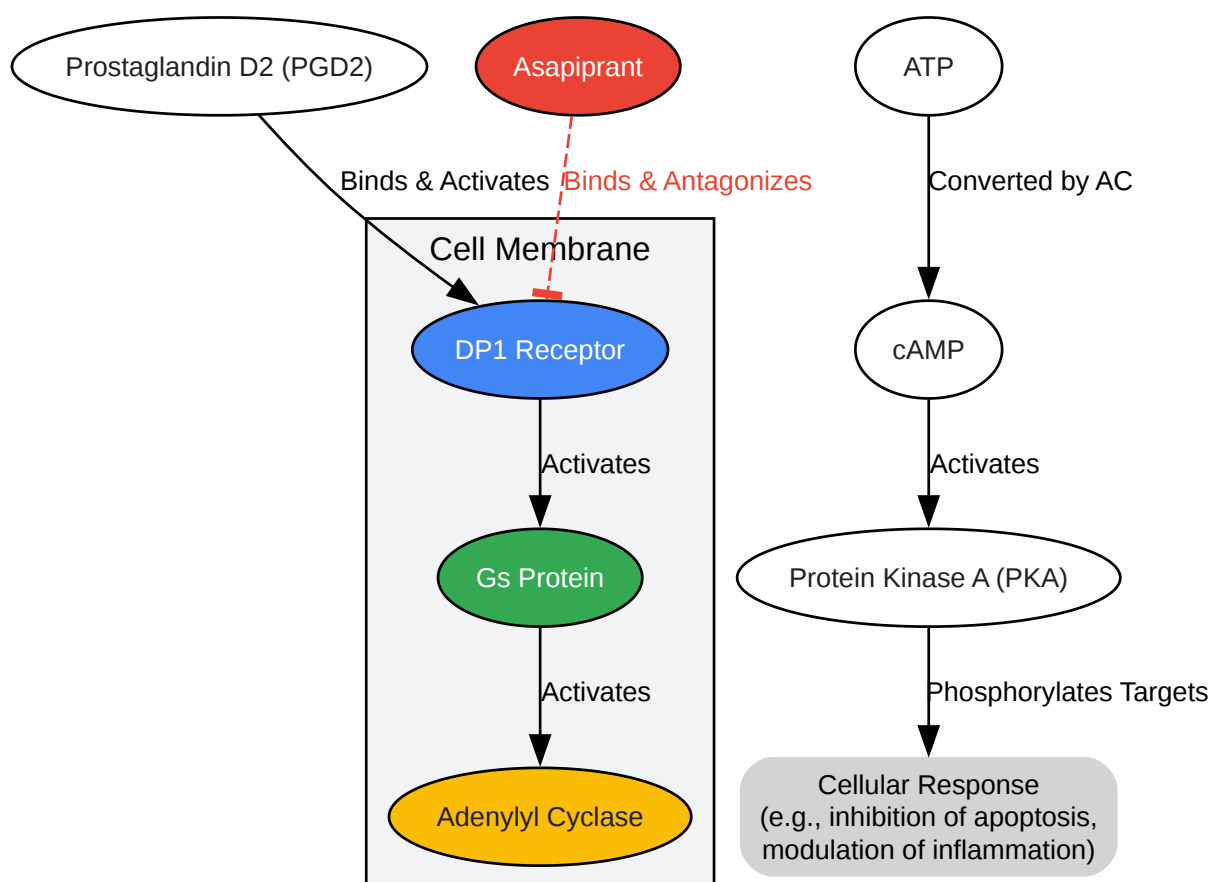
Parameter	Value	Source
CAS Number	932372-01-5	[1]
Molecular Formula	C ₂₄ H ₂₇ N ₃ O ₇ S	[2]
Molecular Weight	501.6 g/mol	
Ki for DP1 Receptor	0.44 nM	
Solubility in DMSO	10 mg/mL (19.94 mM)	

Occupational Exposure Limits (OELs):

There are no established Occupational Exposure Limits for **Asapiprant**. It is recommended to handle it in a well-ventilated area, and for procedures that may generate dust or aerosols, a fume hood should be used.

III. Asapiprant Signaling Pathway

Asapiprant acts as an antagonist at the Prostaglandin D2 Receptor 1 (DP1), a G protein-coupled receptor. Its mechanism of action involves blocking the downstream signaling cascade initiated by the binding of its endogenous ligand, Prostaglandin D2 (PGD2).



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. Asapiprant | Prostaglandin Receptor | TargetMol [targetmol.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Asapiprant]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b605618#personal-protective-equipment-for-handling-asapiprant>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com